

Core Thermodynamic Properties of 4-Octyne

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Compound of Interest

Compound Name: 4-Octyne
Cat. No.: B155765

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4-Octyne, with the chemical formula C_8H_{14} , is a symmetrical internal alkyne.^[4] Its thermodynamic properties are crucial for understanding its behavior in chemical reactions and physical processes.

Physical Properties

A summary of the key physical properties of **4-octyne** is presented in Table 1.

Table 1: Physical Properties of 4-Octyne

Property	Value	Unit	Source(s)
Molecular Formula	C_8H_{14}	-	[1][2][3][4]
Molar Mass	110.20	$g \cdot mol^{-1}$	[4]
Appearance	Colorless liquid	-	[4][5]
Density (at 25 °C)	0.751	g/mL	[4][6]
Melting Point	-103	°C	[4][6]
	170	K	[3][4]
Boiling Point	131-132	°C	[4][6]
	404-405	K	[3][4]

Enthalpy and Phase Change Data

The enthalpy values associated with formation and phase transitions are critical for energy balance calculations. The available experimental data for **4-octyne** are summarized in Table 2.

Table 2: Enthalpy and Phase Change Data for **4-Octyne**

Property	Value	Unit	Phase	Source(s)
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	60.1 \pm 2.1	kJ/mol	Gas	[2]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H$)	39.6	kJ/mol	Liquid to Gas	[3]
Enthalpy of Reaction (Hydrogenation) ($\Delta_r H^\circ$)	-268.7 \pm 1.1	kJ/mol	Liquid	[1][7]
	-262.8 \pm 0.67	kJ/mol	Liquid	[1][7]
	-263	kJ/mol	Liquid	[1][7]

Estimated Thermodynamic Properties

Direct experimental data for standard entropy, Gibbs free energy of formation, and heat capacity for **4-octyne** are not readily available in the searched literature. However, these properties can be estimated using group contribution methods, which are widely accepted for their predictive accuracy for organic compounds.

Table 3: Estimated Thermodynamic Properties of **4-Octyne**

Property	Estimated Value	Unit	Phase
Standard Molar Entropy (S°)	385.52	J/(mol·K)	Gas
Standard Gibbs Free Energy of Formation (ΔfG°)	209.6	kJ/mol	Gas
Liquid Heat Capacity (Cp)	215.3	J/(mol·K)	Liquid
Enthalpy of Fusion (ΔfusH)	18.7	kJ/mol	Solid to Liquid

Disclaimer: The values in Table 3 are estimates derived from group contribution methods and should be used with an understanding of their theoretical basis.

Experimental Protocols

While specific experimental protocols for determining all thermodynamic properties of **4-octyne** were not found, this section outlines the general, well-established methodologies used for such measurements on liquid organic compounds.

Determination of Enthalpy of Formation (ΔfH°)

The standard enthalpy of formation of a liquid organic compound like **4-octyne** is typically determined using combustion calorimetry.

Methodology:

- A precisely weighed sample of **4-octyne** is placed in a sample holder within a combustion bomb.
- The bomb is sealed and pressurized with a high-purity oxygen atmosphere.
- The bomb is submerged in a known mass of water in a calorimeter.
- The temperature of the water is monitored until it reaches a steady state.

- The sample is ignited via an electrical fuse.
- The temperature change of the water is carefully recorded until a final steady state is reached.
- The heat released by the combustion reaction is calculated from the temperature change and the heat capacity of the calorimeter system.
- The standard enthalpy of combustion is then determined, and from this, the standard enthalpy of formation is calculated using Hess's Law.

Determination of Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)

The enthalpy of vaporization can be determined using various techniques, including differential scanning calorimetry (DSC) or by measuring the vapor pressure as a function of temperature and applying the Clausius-Clapeyron equation.

Methodology (DSC):

- A small, accurately weighed sample of **4-octyne** is hermetically sealed in a DSC pan.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are heated in the DSC instrument at a constant rate.
- The heat flow to the sample is measured relative to the reference.
- A distinct endothermic peak is observed at the boiling point, the area of which is proportional to the enthalpy of vaporization.
- The instrument is calibrated with a standard of known enthalpy of vaporization to quantify the result for **4-octyne**.

Determination of Heat Capacity (C_p)

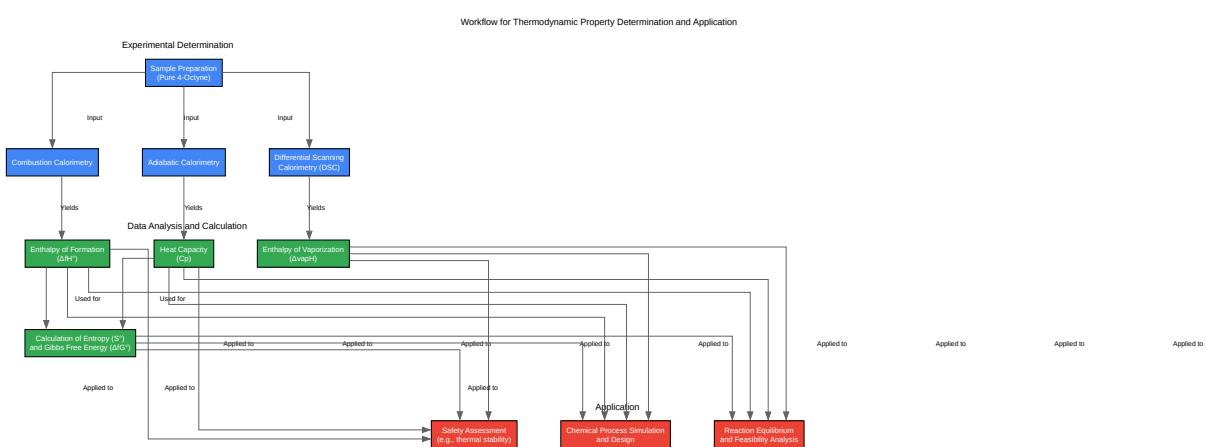
Adiabatic calorimetry is a precise method for determining the heat capacity of a liquid.

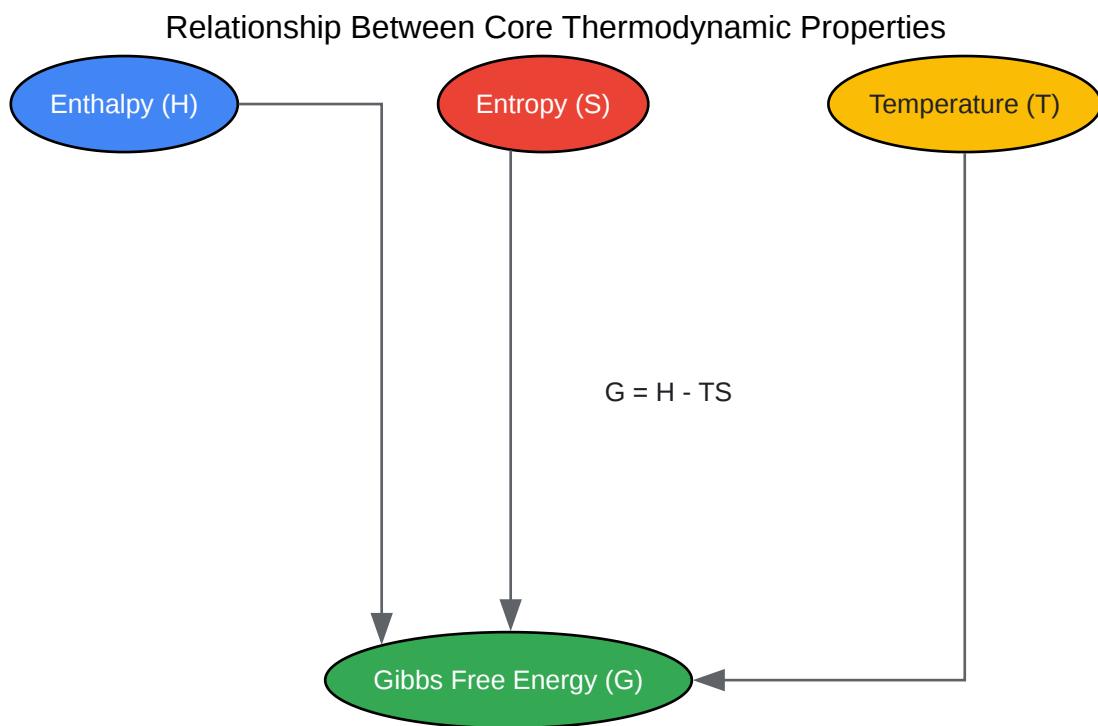
Methodology:

- A known mass of **4-octyne** is placed in a sample cell within an adiabatic calorimeter.
- The sample is heated with a precisely measured amount of electrical energy.
- The resulting temperature increase is measured with a high-precision thermometer.
- The heat capacity is calculated by dividing the input energy by the temperature change and the molar amount of the sample.
- This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.

Visualization of Thermodynamic Property Determination Workflow

The following diagram illustrates the general workflow for the experimental determination and subsequent utilization of the thermodynamic properties of a chemical compound like **4-octyne**.





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